

2-Chloro-5-methylhexane: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-methylhexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical and physical properties of **2-Chloro-5-methylhexane**, including available data from PubChem and the National Institute of Standards and Technology (NIST). It also outlines standardized experimental protocols for the determination of its key characteristics and presents a logical workflow for chemical characterization.

Chemical Identity and Properties

2-Chloro-5-methylhexane is a halogenated alkane. Its fundamental identifiers and computed physicochemical properties are summarized below.

Table 1: Chemical Identifiers for **2-Chloro-5-methylhexane**

Identifier	Value	Source
IUPAC Name	2-chloro-5-methylhexane	PubChem[1][2]
CAS Number	58766-17-9	PubChem[1][2]
Molecular Formula	C7H15Cl	PubChem[1][2]
SMILES	CC(C)CCC(C)Cl	PubChem[1][2]
InChI	InChI=1S/C7H15Cl/c1-6(2)4-5-7(3)8/h6-7H,4-5H2,1-3H3	PubChem[1][2]
InChIKey	IFNXFJYDRXSXDW-UHFFFAOYSA-N	PubChem[1][2]

Table 2: Computed and Experimental Physical Properties of **2-Chloro-5-methylhexane**

Property	Value	Type	Source
Molecular Weight	134.65 g/mol	Computed	PubChem[1][2]
Monoisotopic Mass	134.0862282 Da	Computed	PubChem[1][2]
Boiling Point	143 °C	Experimental	Stenutz[3]
Density	0.861 g/cm ³	Experimental	MOLBASE[4]
Refractive Index	1.416	Experimental	MOLBASE[4]
Flash Point	35.2 °C	Experimental	MOLBASE[4]
Topological Polar Surface Area	0 Å ²	Computed	PubChem[1][2]

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the key physical and spectroscopic properties of liquid alkyl halides like **2-Chloro-5-methylhexane**.

Determination of Boiling Point (Micro Scale Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] A common and efficient method for small sample volumes is the micro-boiling point determination.[6]

Apparatus:

- Thiele tube or melting point apparatus[7]
- Thermometer
- Capillary tube, sealed at one end[8]
- Small test tube
- Heating source (e.g., Bunsen burner or heating block)[9]
- Liquid paraffin or other suitable heating bath fluid[7]

Procedure:

- A small amount of the liquid sample (a few drops) is placed into the small test tube.
- The capillary tube is inverted (sealed end up) and placed into the liquid in the test tube.[7]
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube or melting point apparatus, which is filled with the heating fluid.[7]
- The apparatus is heated gently. Initially, a stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands.
- Heating is continued until a rapid and continuous stream of bubbles emerges, indicating the liquid is boiling.[9]
- The heat source is then removed, and the apparatus is allowed to cool slowly.

- The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point.[9]

Measurement of Density

Density is a fundamental physical property defined as mass per unit volume.[10] For a liquid, it can be accurately determined using a pycnometer or by simply measuring the mass of a known volume.[11][12]

Apparatus:

- Analytical balance
- Graduated cylinder or volumetric pipette[12]
- Beaker[13]
- Thermometer

Procedure:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.[10]
- A specific volume of **2-Chloro-5-methylhexane** is carefully transferred into the graduated cylinder. The volume is recorded by reading the bottom of the meniscus.[10]
- The mass of the graduated cylinder containing the liquid is then measured.[10]
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.[13]
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be used to identify and assess the purity of a liquid sample.

Apparatus:

- Abbe refractometer[14]
- Constant temperature water bath
- Dropper or pipette
- Acetone or other suitable solvent for cleaning

Procedure:

- The refractometer is turned on and the prism is cleaned with a suitable solvent (e.g., acetone) and a soft tissue.
- The instrument is calibrated using a standard sample with a known refractive index, if necessary.
- A few drops of **2-Chloro-5-methylhexane** are placed on the surface of the prism using a dropper.[14]
- The prism is closed and the light source is positioned.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.[14]
- The refractive index is read from the instrument's scale.
- The temperature of the measurement, typically controlled by a water bath circulating through the refractometer, should be recorded (e.g., 20°C or 25°C).[14]

Spectroscopic Analysis

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Apparatus:

- Fourier Transform Infrared (FTIR) spectrometer[15]
- Salt plates (e.g., NaCl or KBr)[1][16]
- Dropper or pipette
- Acetone or other suitable solvent for cleaning

Procedure:

- A background spectrum of the empty spectrometer is recorded.
- A drop of the neat liquid sample is placed on the surface of one salt plate.[1]
- The second salt plate is placed on top to create a thin liquid film between the plates.[1]
- The "sandwiched" plates are placed in the sample holder of the spectrometer.
- The IR spectrum of the sample is acquired.
- After analysis, the salt plates are cleaned with a suitable solvent and stored in a desiccator to prevent damage from moisture.[1]

^1H and ^{13}C NMR spectroscopy are powerful techniques for elucidating the detailed molecular structure of an organic compound.

Apparatus:

- NMR spectrometer
- NMR tube
- Deuterated solvent (e.g., CDCl_3)

- Pipette

Procedure:

- A small amount of the liquid sample is dissolved in a deuterated solvent inside a vial.
- The solution is transferred to an NMR tube.
- The NMR tube is placed in the spectrometer.
- The spectrometer is set up, which includes locking onto the deuterium signal of the solvent and shimming the magnetic field to achieve homogeneity.[\[17\]](#)
- The desired NMR experiments (e.g., ^1H , ^{13}C , DEPT, COSY) are acquired using appropriate parameters such as pulse angle and relaxation delay.[\[18\]](#)
- The resulting spectra are processed (Fourier transform, phasing, and baseline correction) and analyzed to determine the chemical structure.

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. For alkyl halides, it provides information on the molecular weight and fragmentation pattern.

Apparatus:

- Mass spectrometer with a suitable ionization source (e.g., Electron Impact - EI)
- Gas chromatograph (for GC-MS) or direct injection system

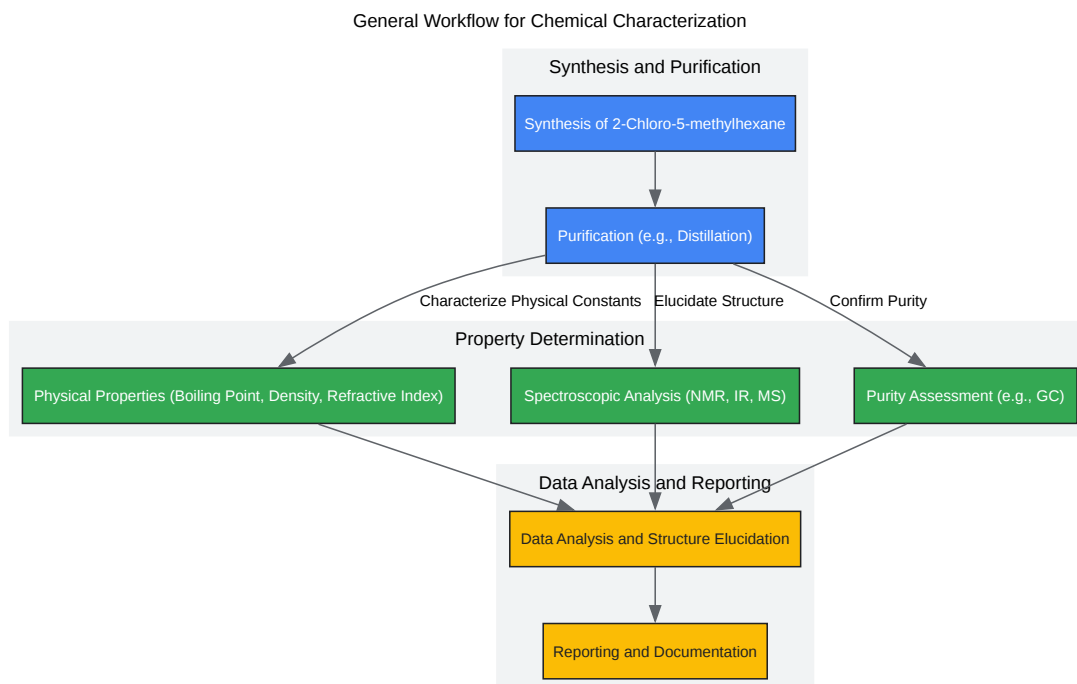
Procedure:

- The sample is introduced into the mass spectrometer. For a volatile liquid like **2-Chloro-5-methylhexane**, this is often done via a gas chromatograph (GC-MS) which separates the sample from any impurities before it enters the mass spectrometer.
- The sample molecules are ionized in the ion source. In EI, high-energy electrons bombard the molecules, causing them to lose an electron and form a molecular ion (M^+).

- The molecular ion and any fragment ions produced by its decomposition are accelerated and separated by the mass analyzer based on their mass-to-charge ratio (m/z).
- The detector records the abundance of each ion, generating a mass spectrum. The fragmentation pattern of alkyl halides often shows characteristic peaks resulting from the loss of the halogen atom and cleavage of the carbon-carbon bonds.^[19]

Logical Workflow for Chemical Characterization

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like **2-Chloro-5-methylhexane**.



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Caption: A logical workflow for the synthesis and characterization of a chemical compound.

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- To cite this document: BenchChem. [2-Chloro-5-methylhexane: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12641342#2-chloro-5-methylhexane-pubchem-and-nist-data]

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